

A Technical Guide to Methanedithiol: Commercial Availability, Synthesis, and Analysis

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Compound of Interest

Compound Name: Methanedithiol

Cat. No.: B1605606

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Abstract

Methanedithiol (CAS 74-93-1), also known as dimercaptomethane, is a sulfur-containing organic compound with the formula CH_4S_2 . While structurally simple, its commercial availability is limited, and it is primarily offered by a select group of specialized chemical suppliers. This technical guide provides an in-depth overview of the commercial landscape for **methanedithiol**, including a summary of known suppliers and their product specifications. Furthermore, this document outlines a detailed, literature-derived experimental protocol for its synthesis and purification. A comprehensive section on analytical quality control, including a Gas Chromatography-Mass Spectrometry (GC-MS) protocol, is also provided. Finally, a logical workflow for the synthesis and quality control of **methanedithiol** is presented in a visual diagram.

Commercial Availability and Suppliers

Methanedithiol is not as readily available as its monothiol counterpart, methanethiol. It is typically synthesized upon request or stocked in limited quantities by a niche group of chemical suppliers catering to research and development needs. Researchers seeking to procure **methanedithiol** should anticipate longer lead times and higher costs compared to more common reagents.

A review of chemical supplier catalogs indicates that **methanedithiol** is available from the following sources:

Supplier	Purity	Available Quantities	Notes
Afine Chemicals Limited	99%	1 Gram to 100 Kilogram/Month	States "An important raw material and intermediate". [1]
Parchem	95.00 to 100.00 %	Inquire for details	Lists product as "dimercaptomethane".
AK Scientific, Inc.	Min. Purity Spec: 95%	Inquire for details	All products are for research and development use only.
GlobalChemMall	99%min	1 kg minimum order, 50 mt/month supply ability	Chinese manufacturer and supplier. [2]

This table is not exhaustive but represents a snapshot of publicly available information. It is recommended to contact suppliers directly for the most current availability and pricing.

Physicochemical Properties

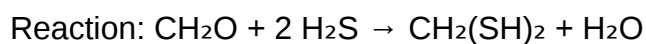
A summary of key quantitative data for **methanedithiol** is presented below for easy reference and comparison.

Property	Value	Source
CAS Number	6725-64-0	PubChem[3]
Molecular Formula	CH ₄ S ₂	PubChem[3]
Molecular Weight	80.17 g/mol	PubChem[3]
Appearance	Colorless liquid with a pungent odor	PubChem[3]
Boiling Point	117-119 °C	AK Scientific, Inc.
Flash Point	37 °C	AK Scientific, Inc.
Density	1.096 g/cm ³ at 25 °C	Molbase
Refractive Index	1.526	Molbase
Purity (Typical)	95-99%	Multiple Suppliers

Experimental Protocols

Synthesis of Methanedithiol

The primary route for the synthesis of **methanedithiol** involves the reaction of formaldehyde with hydrogen sulfide under pressure.[4] The following is a detailed, generalized protocol derived from available chemical literature.



Materials and Equipment:

- Formaldehyde (37% aqueous solution or paraformaldehyde)
- Hydrogen sulfide (gas)
- High-pressure autoclave reactor equipped with a stirrer, gas inlet, pressure gauge, and temperature controller
- Anhydrous sodium sulfate or magnesium sulfate

- Distillation apparatus
- Schlenk line or inert atmosphere setup
- Appropriate solvents (e.g., dichloromethane, diethyl ether)

Procedure:

- **Reactor Setup:** In a well-ventilated fume hood, charge the high-pressure autoclave with a 37% aqueous solution of formaldehyde. For a more anhydrous reaction, paraformaldehyde can be suspended in an appropriate solvent.
- **Purging:** Seal the reactor and purge with an inert gas, such as nitrogen or argon, to remove any oxygen.
- **Introduction of Hydrogen Sulfide:** Cool the reactor to 0-5 °C. Slowly introduce hydrogen sulfide gas into the reactor. The pressure should be carefully monitored and maintained at a predetermined level (e.g., 10-20 atm), depending on the scale and equipment.
- **Reaction:** Once the desired pressure of hydrogen sulfide is reached, slowly warm the reactor to room temperature and then heat to 40-50 °C. The reaction is typically stirred for several hours (e.g., 12-24 hours) to ensure completion. The progress of the reaction can be monitored by taking aliquots (if the reactor setup allows) and analyzing them by GC-MS.
- **Work-up:** After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen sulfide into a scrubbing solution (e.g., sodium hypochlorite).
- **Extraction:** Transfer the reaction mixture to a separatory funnel. Extract the aqueous layer with a suitable organic solvent, such as dichloromethane or diethyl ether (3 x volume of the aqueous layer).
- **Drying:** Combine the organic extracts and dry over anhydrous sodium sulfate or magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.

- Purification: The crude **methanedithiol** is then purified by fractional distillation under reduced pressure. Collect the fraction boiling at the appropriate temperature. Due to its pungent odor and potential instability, it is advisable to handle the purified product under an inert atmosphere.

Analytical Quality Control: GC-MS Protocol

The purity and identity of the synthesized **methanedithiol** can be confirmed using Gas Chromatography-Mass Spectrometry (GC-MS).

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent
- Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1)
- Injection Volume: 1 μ L
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold at 250 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 35-300

Sample Preparation:

Prepare a dilute solution of the synthesized **methanedithiol** in a high-purity solvent such as dichloromethane or hexane.

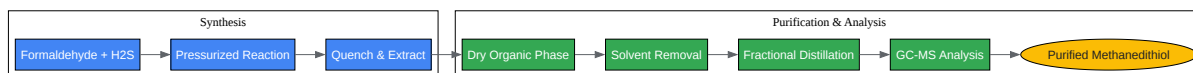
Data Analysis:

The identity of **methanedithiol** can be confirmed by its retention time and the fragmentation pattern in the mass spectrum. The major fragments expected for **methanedithiol** include the molecular ion (m/z 80) and characteristic fragments resulting from the loss of sulfhydryl radicals. Purity can be estimated by the relative peak area of the **methanedithiol** peak in the total ion chromatogram.

Visualized Workflows

Synthesis and Purification Workflow

The following diagram illustrates the logical steps involved in the synthesis and purification of **methanedithiol**.



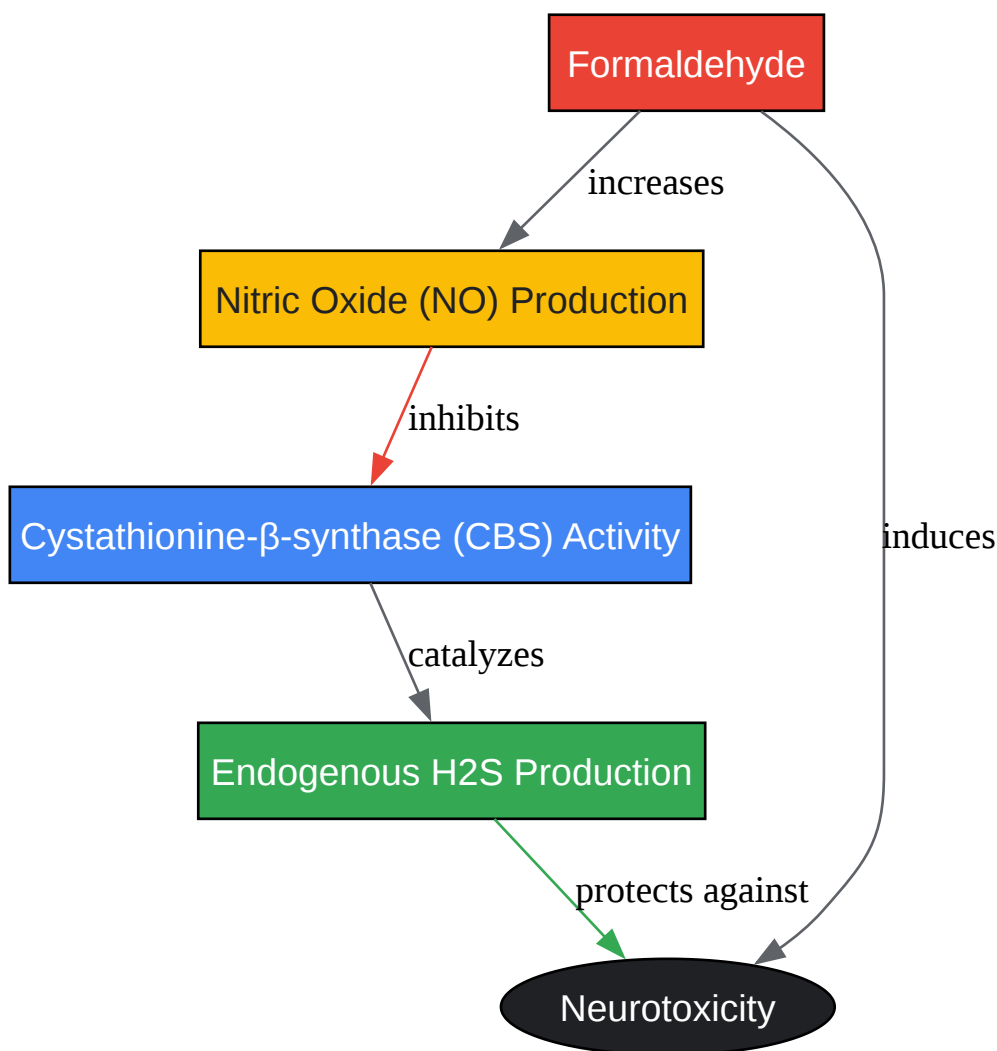
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A flowchart of the synthesis and purification process for **methanedithiol**.

Logical Relationship in a Relevant Biological Context

While a direct signaling pathway for **methanedithiol** is not well-documented, its precursors, formaldehyde and hydrogen sulfide, are known to be involved in neurotoxicity pathways. The

following diagram illustrates a simplified logical relationship based on the finding that formaldehyde can inhibit the endogenous generation of the neuroprotectant hydrogen sulfide (H_2S). This provides a relevant biological context for the starting materials of **methanedithiol** synthesis.



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Formaldehyde's role in inhibiting neuroprotective H_2S production.

Safety Information

Methanedithiol is a flammable liquid with a strong, unpleasant odor. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide is intended for informational purposes only and should be used by qualified individuals. All experimental work should be conducted with appropriate safety precautions.

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